SuFEx-Enabled Isoquinoline Architectures: A Technical Guide to Covalent Ligand Design

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Compound of Interest

Compound Name:	*Isoquinoline-6-sulfonyl fluoride*
CAS No.:	*1934467-56-7*
Cat. No.:	*B2549778*

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Executive Summary

This technical guide delineates the integration of Sulfur-Fluoride Exchange (SuFEx) chemistry with isoquinoline scaffolds, a privileged heterocycle in medicinal chemistry. By leveraging the unique stability-reactivity profile of the S(VI)-F bond, researchers can transform isoquinoline cores into "SuFEx hubs" for high-throughput library generation or latent covalent inhibition. This document provides validated synthetic routes, mechanistic insights, and self-validating protocols for deploying sulfonyl fluorides and fluorosulfates within isoquinoline-based drug discovery programs.

Mechanistic Foundations

The Isoquinoline Electronic Landscape

The isoquinoline scaffold presents a dichotomy in reactivity. The pyridine ring is electron-deficient, deactivating it toward electrophilic substitution, while the fused benzene ring remains relatively electron-rich.[1]

- Electrophilic Attack: Occurs predominantly at C5 and C8.[2] This is critical for installing sulfonyl handles directly via chlorosulfonylation.
- Nucleophilic Attack: The C1 position is susceptible to nucleophilic attack (e.g., Chichibabin reaction), a feature that must be managed when designing SuFEx probes to ensure the S(VI)-F center is the primary electrophile.

The SuFEx Advantage

Unlike sulfonyl chlorides, which are prone to hydrolysis and non-specific reactivity, isoquinoline sulfonyl fluorides are thermodynamically stable but kinetically active under specific "gated" conditions.

- Perturbed pKa: The electron-withdrawing nature of the isoquinoline ring (especially when protonated or alkylated at the nitrogen) enhances the electrophilicity of the sulfur center, accelerating SuFEx rates compared to simple phenyl sulfonyl fluorides.
- Selectivity: The S-F bond resists reduction and is orthogonal to Pd-catalyzed cross-couplings, allowing late-stage diversification.

Strategic Synthesis of Isoquinoline SuFEx Hubs

We define three primary routes to install the SuFEx handle (

or

).

Route A: Direct Chlorosulfonylation (The Fasudil Pathway)

Best for accessing C5-sulfonylated cores (analogous to Fasudil).

- Sulfonation: Treatment of isoquinoline with fuming sulfuric acid (oleum) or chlorosulfonic acid targets the C5 position.
- Fluorination: Conversion of the intermediate sulfonyl chloride to fluoride using bifluoride salts.

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Route B: Sandmeyer-Type Sulfonylation

Best for C4-substituted analogs or when regioselectivity is difficult via SEAr.

- Diazotization: 4-aminoisoquinoline is treated with

  /acid.

- Capture: The diazonium salt is captured by

  in the presence of a copper catalyst and a fluorine source (or converted to chloride then fluoride).

Route C: Fluorosulfation of Hydroxyisoquinolines

Best for converting phenolic metabolites into reactive probes.

- Reagent: Use of Sulfuryl Fluoride (

) gas or surrogates like 1,1'-sulfonyldiimidazole (SDI).

- Activation: Base-mediated exchange at the phenolic oxygen.

Experimental Protocols

Protocol 1: Synthesis of Isoquinoline-5-Sulfonyl Fluoride

This protocol adapts the industrial synthesis of Fasudil intermediates for SuFEx applications.

Reagents: Isoquinoline, Chlorosulfonic acid (

), Thionyl chloride (

), Potassium Bifluoride (

).

Step-by-Step Methodology:

- Chlorosulfonylation:

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- Cool

  of

  to

  under

  .
- Add

  of isoquinoline dropwise over 30 mins (Exothermic!).
- Heat to

  for 4 hours.
- Quench: Pour reaction mixture onto

  crushed ice.
- Isolation: Filter the precipitate (Isoquinoline-5-sulfonyl chloride).[3] Wash with cold water.[3]

- Fluorine Exchange:
  - Dissolve the wet sulfonyl chloride cake in

    acetonitrile (

).
  - Add

    equivalents of saturated aqueous

    .[4]
  - Stir vigorously at RT for 2 hours. Monitor by TLC (shift in Rf) or LCMS (mass shift from M+35/37 to M+19).

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- Workup: Dilute with EtOAc, wash with brine, dry over
  , and concentrate.
- Yield: Expect 75-85% overall yield.

Self-Validation Check:

- NMR:
  NMR should show a singlet around
  ppm (relative to
).
- Stability: The product should be stable in water/acetonitrile mixtures for >24 hours.

Protocol 2: SuFEx Ligation (Library Generation)

Coupling the hub with diverse amines.

Reagents: Isoquinoline-5-sulfonyl fluoride, Amine (
), DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene).

- Dissolve
  sulfonyl fluoride in
  anhydrous DMSO.
- Add
  amine.
- Add
  DBU.
- Stir at RT for 1-4 hours.

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- Purification: Direct injection onto prep-HPLC or precipitation with water.

Case Study: Next-Generation ROCK Inhibitors

Concept: Fasudil and Ripasudil are sulfonamide-based ROCK inhibitors. By retaining the isoquinoline core and converting the sulfonamide to a sulfonyl fluoride, we create a Covalent Probe.

- Target: Rho-associated protein kinase (ROCK).[5][6]
- Mechanism: The isoquinoline binds to the ATP pocket. The

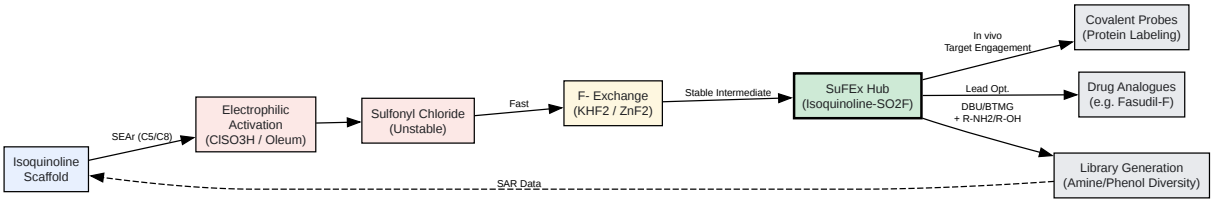
  warhead is positioned to react with nucleophilic residues (Lysine/Tyrosine) on the kinase rim, converting a reversible inhibitor into an irreversible binder.

Comparative Data: Sulfonyl Chloride vs. Fluoride

Feature	Isoquinoline-5-SO2-Cl	Isoquinoline-5-SO2-F	Implication
Hydrolytic Stability	Low (in buffer)	High (in buffer)	Biological compatibility
Redox Stability	Susceptible to reduction	Resistant	Compatible with cellular environments
Selectivity	Reacts with any nucleophile	Reacts with H-bond activated nucleophiles	Reduced off-target toxicity
Synthetic Utility	Immediate use required	Shelf-stable intermediate	Ideal for library storage

Visualization: The Isoquinoline SuFEx Workflow

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Caption: Workflow transforming the raw isoquinoline scaffold into a stable SuFEx hub for divergent applications in drug discovery.

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